

CTS-1027 solubility issues and solutions

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Compound of Interest

Compound Name: CTS-1027

Cat. No.: B1669313

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CTS-1027 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **CTS-1027**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **CTS-1027** for in vitro experiments?

For in vitro studies, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **CTS-1027**.^{[1][2][3]} It is soluble in DMSO at a concentration of ≥ 100 mg/mL (234.81 mM).^[1]

Q2: How can I prepare **CTS-1027** for in vivo administration?

Several solvent formulations are available for preparing **CTS-1027** for in vivo use. The choice of vehicle may depend on the specific experimental design and administration route. Here are three common protocols:

- Protocol 1: PEG300, Tween-80, and Saline
 - This formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[1]
^[4]

- Protocol 2: SBE- β -CD in Saline
 - This involves using 10% DMSO and 90% (20% SBE- β -CD in saline).[1][4]
- Protocol 3: Corn Oil
 - A simple formulation of 10% DMSO and 90% corn oil can also be used.[1][4]

All three formulations yield a clear solution with a solubility of ≥ 2.5 mg/mL (5.87 mM).[1][4]

Q3: What should I do if I observe precipitation when preparing my **CTS-1027** solution?

If you observe precipitation or phase separation during the preparation of your **CTS-1027** solution, gentle heating and/or sonication can be used to aid dissolution.[2][3][4] Heating the solution to 37°C and using an ultrasonic bath can help increase solubility.[2][3]

Q4: What is the mechanism of action of **CTS-1027**?

CTS-1027 is a potent and selective inhibitor of matrix metalloproteinases (MMPs).[1][3][4][5] It shows high inhibitory activity against MMP-2 and MMP-13, with IC₅₀ values of 0.3 nM and 0.5 nM, respectively, and has over 1,000-fold selectivity over MMP-1.[1][4] MMPs are a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix proteins, playing roles in cell proliferation, migration, differentiation, and apoptosis.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
CTS-1027 powder is not dissolving in the chosen solvent.	Insufficient solvent volume or inappropriate solvent for the desired concentration.	Ensure you are using the correct solvent and volume as specified in the solubility data. For high concentrations, refer to the stock solution preparation table.
Low temperature of the solvent.	Gently warm the solution to 37°C to aid dissolution. [2] [3]	
Precipitation occurs after the solution is prepared.	The solution may be supersaturated or has cooled down after heating.	Use sonication to help redissolve the precipitate. [2] [3] [4] Prepare fresh solutions before each experiment and avoid long-term storage of diluted solutions.
Improper storage of the stock solution.	Aliquot and store stock solutions at -80°C for up to two years or at -20°C for up to one year to avoid repeated freeze-thaw cycles. [1]	
Inconsistent experimental results.	Degradation of CTS-1027 in solution.	Prepare fresh working solutions from a frozen stock for each experiment. Avoid prolonged storage of solutions at room temperature.
The chosen in vivo vehicle is not optimal for the experimental model.	Consider trying an alternative in vivo formulation. For dosing periods longer than half a month, the corn oil-based protocol should be chosen carefully. [4]	

Quantitative Solubility Data

Solvent/Vehicle	Concentration	Application
DMSO	≥ 100 mg/mL (234.81 mM)	In Vitro Stock Solution[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.87 mM)	In Vivo Administration[1][4]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (5.87 mM)	In Vivo Administration[1][4]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.87 mM)	In Vivo Administration[1][4]

Note: "≥" indicates that the compound is soluble at this concentration, but the saturation point is unknown.[1][4]

Experimental Protocols

Preparation of CTS-1027 Stock Solution (100 mg/mL in DMSO)

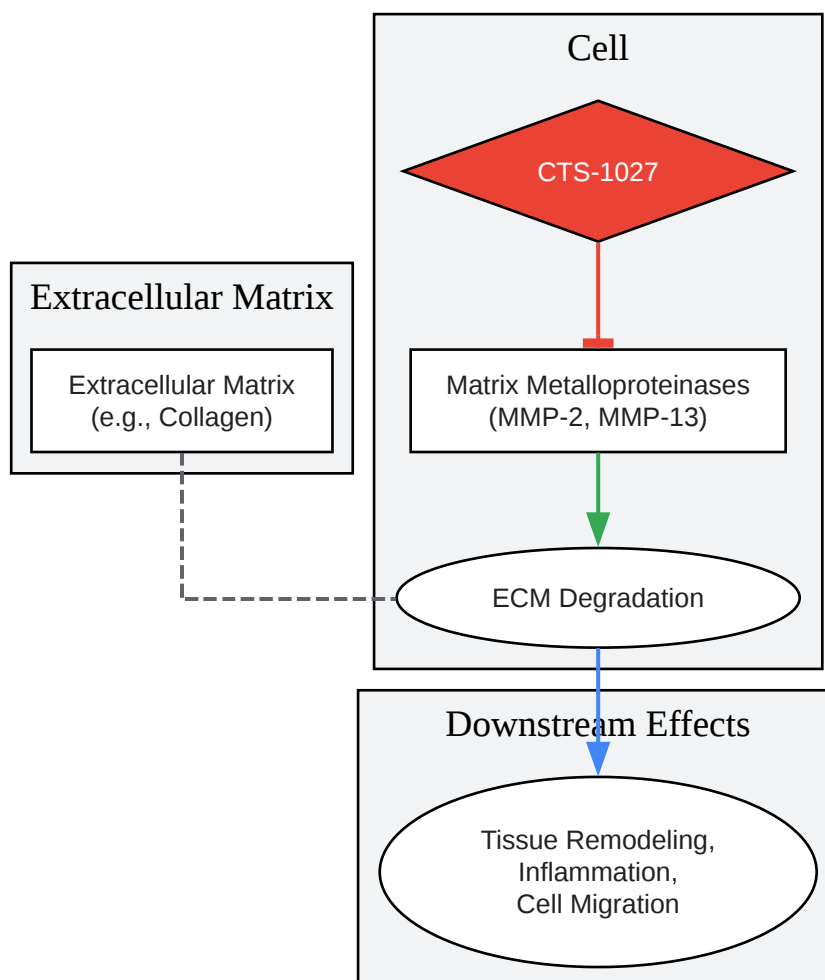
- Weigh the required amount of **CTS-1027** powder.
- Add the appropriate volume of DMSO to achieve a concentration of 100 mg/mL.
- Vortex or sonicate the solution until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Preparation of CTS-1027 for In Vivo Administration (Example: 1 mL of 2.5 mg/mL solution using Protocol 1)

- Prepare a 25 mg/mL stock solution of **CTS-1027** in DMSO.
- Take 100 µL of the 25 mg/mL DMSO stock solution and add it to 400 µL of PEG300.
- Mix the solution thoroughly until it is homogenous.

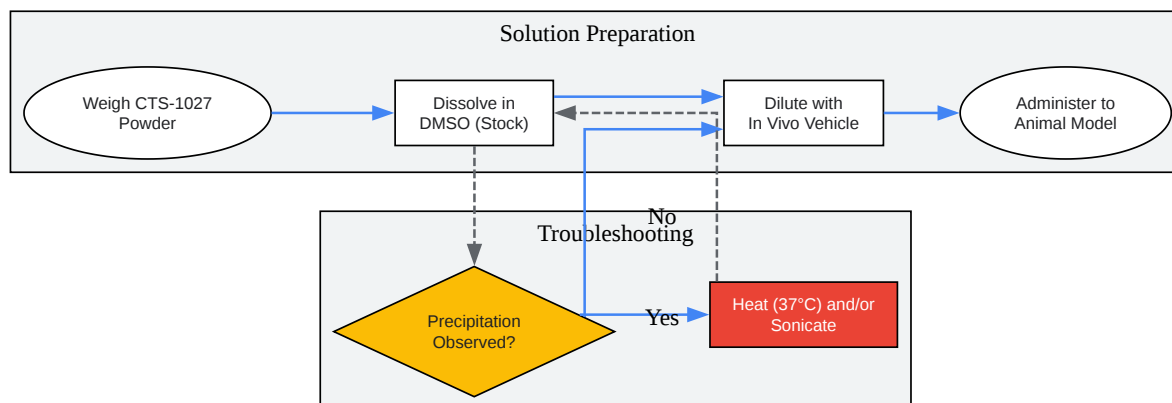
- Add 50 μ L of Tween-80 to the mixture and mix again.
- Add 450 μ L of saline to the solution to bring the final volume to 1 mL.
- The final concentration will be 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[4]

Visualizations



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Caption: **CTS-1027** inhibits Matrix Metalloproteinases (MMPs), blocking extracellular matrix degradation.



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Caption: Workflow for preparing and troubleshooting **CTS-1027** solutions for in vivo experiments.

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